

# Molecular weight and formula of 4-(Phenylethynyl)benzaldehyde

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## Compound of Interest

Compound Name: 4-(Phenylethynyl)benzaldehyde

Cat. No.: B1269893

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## An In-depth Technical Guide to 4-(Phenylethynyl)benzaldehyde

This technical guide provides a comprehensive overview of **4-(Phenylethynyl)benzaldehyde**, a synthetic aromatic compound with significant potential in research and drug development. The document details its chemical and physical properties, synthesis protocols, and known biological activities, offering valuable insights for researchers, scientists, and professionals in the field of drug development.

## Chemical and Physical Properties

**4-(Phenylethynyl)benzaldehyde** is a solid, air-sensitive compound at room temperature. Key quantitative data regarding its properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>10</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	206.24 g/mol (also cited as 206.25 g/mol )	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	57341-98-7	<a href="#">[2]</a>
Appearance	Solid	
Storage Temperature	Room Temperature (recommended in a cool, dark place, <15°C)	
Storage Conditions	Store under inert gas	<a href="#">[4]</a>

## Synthesis of 4-(Phenylethynyl)benzaldehyde

The synthesis of **4-(Phenylethynyl)benzaldehyde** is commonly achieved through a Sonogashira cross-coupling reaction. This reaction involves the coupling of a terminal alkyne with an aryl halide, catalyzed by a palladium complex and a copper co-catalyst. A detailed experimental protocol for a copper-free Sonogashira cross-coupling is provided below.

## Experimental Protocol: Copper-Free Sonogashira Cross-Coupling

This protocol is adapted from a general method for the synthesis of **4-(phenylethynyl)benzaldehyde**.[\[6\]](#)

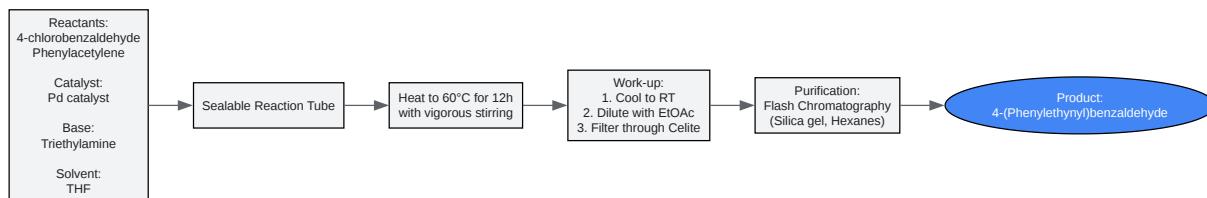
Materials:

- 4-chlorobenzaldehyde
- Phenylacetylene
- Palladium catalyst (e.g., Pd catalyst with meta-terarylphosphine ligands)
- Triethylamine (Et<sub>3</sub>N)

- Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Celite
- Silica gel for flash chromatography
- Hexanes

Procedure:

- To a sealable reaction tube equipped with a magnetic stir bar, add the palladium catalyst (1 mol%).
- Add triethylamine (139  $\mu$ L, 1 mmol), 4-chlorobenzaldehyde (70 mg, 0.5 mmol), phenylacetylene (61.2 mg, 0.6 mmol), and THF (1 mL).
- Crimp-seal the tube with a cap fitted with a Teflon-lined septum.
- Heat the reaction mixture to 60 °C for 12 hours with vigorous stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the mixture with ethyl acetate and filter through a pad of Celite.
- Concentrate the filtrate in vacuo to obtain the crude product.
- Purify the crude product by flash chromatography on silica gel using hexanes as the eluent to yield **4-(phenylethynyl)benzaldehyde** as a yellowish-brown solid.[6]



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*Sonogashira Coupling Workflow for **4-(Phenylethynyl)benzaldehyde** Synthesis.*

## Biological Activity and Potential Applications

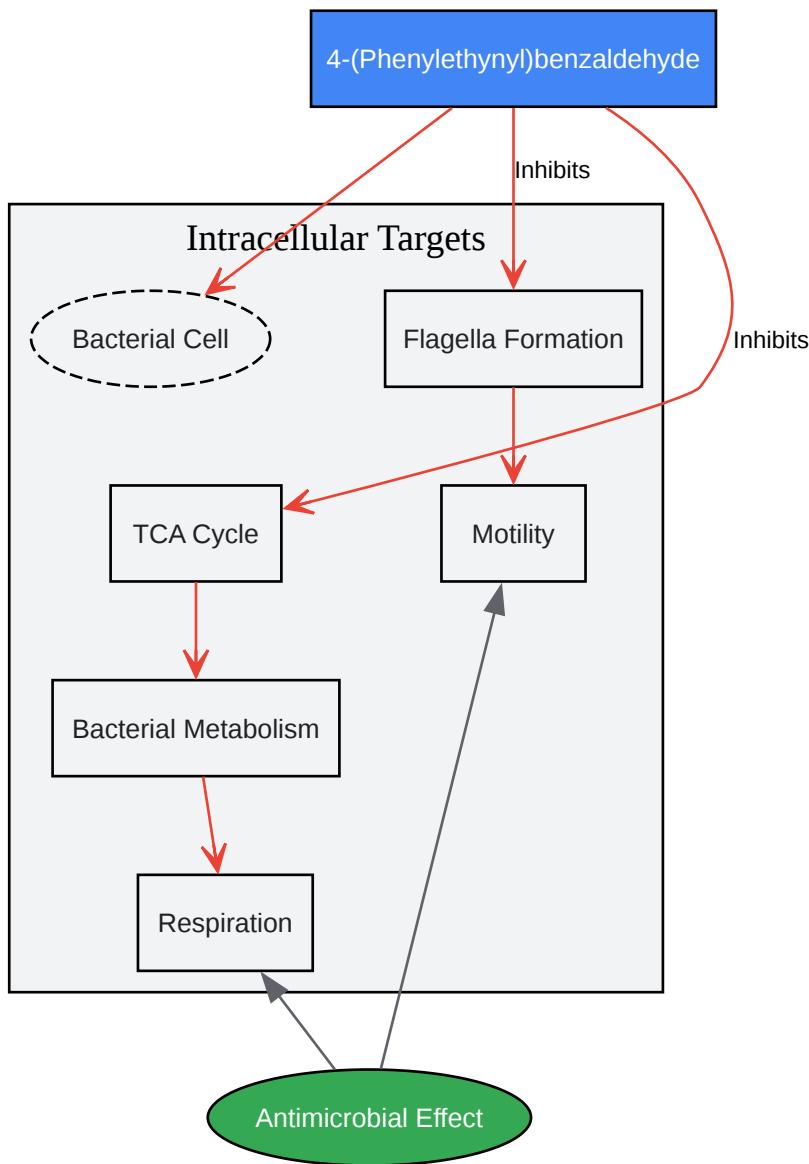
**4-(Phenylethynyl)benzaldehyde** has demonstrated cytotoxic effects on cancer cells, suggesting its potential use in the treatment of leukemia and Hodgkin's lymphoma.<sup>[4]</sup> The broader class of benzaldehyde derivatives has been shown to exhibit a wide range of biological activities, including antimicrobial, insecticidal, antioxidant, and anti-inflammatory properties.<sup>[7]</sup> <sup>[8]</sup>

Benzaldehyde itself is considered an environmentally safe compound due to its biodegradability and is widely used as an antimicrobial and fungicide.<sup>[7]</sup> Studies have shown that benzaldehyde can act as an insecticidal, antimicrobial, and antioxidant agent.<sup>[8][9]</sup> Furthermore, it has been observed to modulate the activity of certain antibiotics, potentially offering a strategy to combat antibiotic resistance.<sup>[10]</sup>

## Proposed Mechanism of Action

While the specific signaling pathways for **4-(Phenylethynyl)benzaldehyde** are not extensively detailed in the provided search results, the mechanism of action for benzaldehyde and its derivatives has been investigated. One proposed mechanism involves the modulation of bacterial metabolism. For instance, benzaldehyde has been shown to decelerate the tricarboxylic acid (TCA) cycle and inhibit the formation of bacterial flagella, thereby impairing bacterial motility and respiration.<sup>[11]</sup> This disruption of key metabolic pathways could contribute to its antimicrobial effects. The aldehyde group in such compounds is crucial as it can introduce

electron-withdrawing effects, altering the molecule's reactivity and its interactions with biological targets.[12]



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*Proposed Mechanism of Antimicrobial Action for Benzaldehyde Derivatives.*

## Conclusion

**4-(Phenylethynyl)benzaldehyde** is a compound of interest for its chemical properties and potential biological applications, particularly in oncology and as an antimicrobial agent. The well-established Sonogashira coupling provides a reliable method for its synthesis. Further

research into its specific mechanisms of action and signaling pathways is warranted to fully elucidate its therapeutic potential in drug development.

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